

An In-Depth Technical Guide on the Molecular Properties of Myristate Esters

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Compound of Interest

Compound Name: *Myristoleyl myristate*

Cat. No.: *B15551876*

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This technical guide provides a detailed analysis of the molecular formula and weight for myristate esters, with a specific focus on clarifying the distinction between Myristyl Myristate and **Myristoleyl Myristate**. This document is intended for researchers, scientists, and professionals in drug development who require precise chemical information.

It is important to note a discrepancy in the initial query. The provided molecular formula, C₂₈H₅₆O₂, corresponds to Myristyl Myristate, a saturated wax ester. The name **Myristoleyl Myristate** refers to a monounsaturated ester with a different molecular formula. This guide will address both compounds to ensure clarity.

Quantitative Data Summary

The molecular properties of Myristyl Myristate and **Myristoleyl Myristate** are summarized below for direct comparison.

Table 1: Molecular Properties of Myristyl Myristate

Property	Value
Molecular Formula	C ₂₈ H ₅₆ O ₂ [1][2][3][4]
Molecular Weight	424.74 g/mol [2][3][5]
IUPAC Name	tetradecyl tetradecanoate[4]
CAS Registry Number	3234-85-3[1]

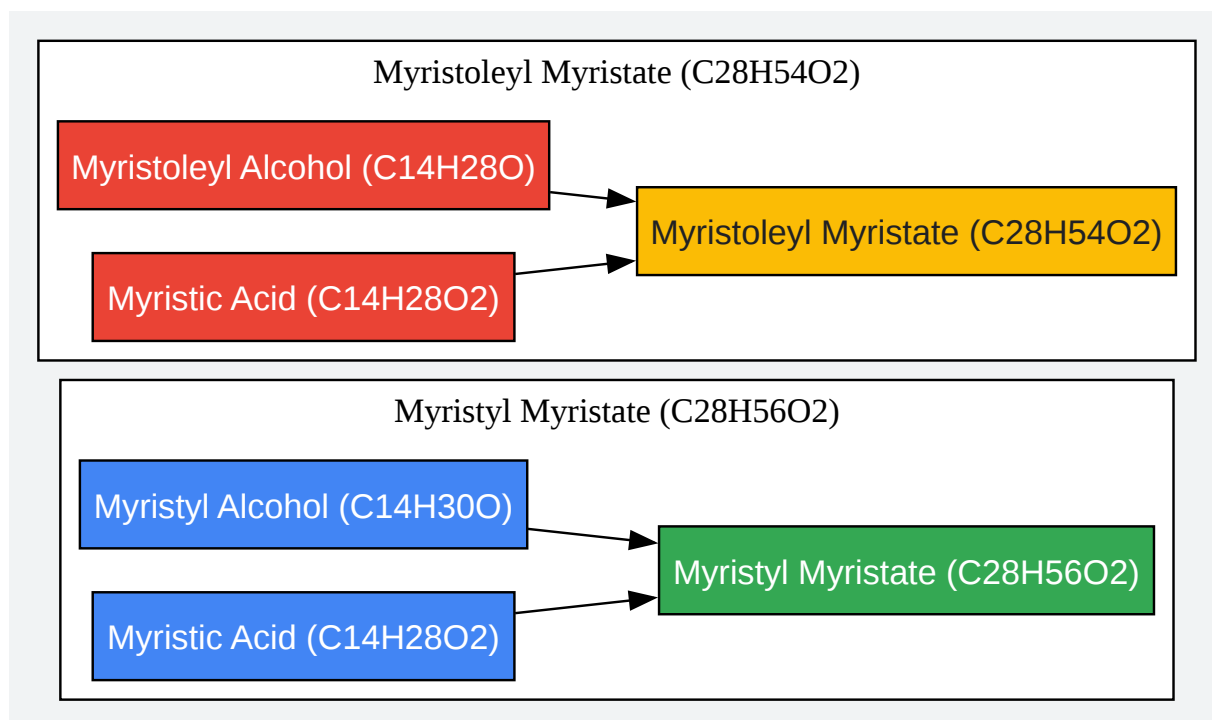
Table 2: Molecular Properties of **Myristoleyl Myristate**

Property	Value
Molecular Formula	C28H54O2
Molecular Weight	422.72 g/mol
IUPAC Name	(9Z)-tetradec-9-enyl tetradecanoate
CAS Registry Number	Not readily available

Myristyl myristate is the ester formed from the condensation of myristic acid and myristyl alcohol.[6] It is used in cosmetics as an emollient and texture enhancer.[6]

Logical Relationship of Myristate Esters

The following diagram illustrates the formation of both Myristyl Myristate and **Myristoleyl Myristate** from their constituent fatty acid and fatty alcohol precursors. This visualization clarifies the structural difference that leads to their distinct molecular formulas.



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Figure 1: Formation of Myristate Esters

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